

# Identity of MY-875 Unclear, Precluding Comparative Analysis

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## Compound of Interest

Compound Name: MY-875

Cat. No.: B14858209

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A comprehensive comparative analysis of "MY-875" in different disease models, as requested, cannot be provided at this time as the identity of this compound is not readily discernible from publicly available information. Extensive searches for "MY-875" did not yield a specific drug or research molecule with this designation.

The search results were primarily associated with two distinct pharmaceutical products:

- Amoxicillin and Clavulanic Acid 875 mg/125 mg: This is a widely used combination antibiotic medication.<sup>[1][2][3][4][5][6][7][8][9][10]</sup> The numbers "875/125" refer to the dosage of the two active ingredients and do not represent a unique compound identifier for comparative research in various disease models beyond its established use as an antibacterial agent. It is indicated for the short-term treatment of bacterial infections such as urinary tract infections, lower and upper respiratory tract infections, and skin infections.<sup>[1]</sup> The mechanism of action involves amoxicillin inhibiting the synthesis of the bacterial cell wall, while clavulanic acid protects amoxicillin from degradation by bacterial enzymes called beta-lactamases.<sup>[4][7]</sup>
- TAK-875 (Fasiglifam): This was an investigational drug being developed for the treatment of type 2 diabetes.<sup>[11]</sup> Clinical trials for TAK-875 were conducted to evaluate its efficacy and safety.<sup>[11]</sup> However, the development of fasiglifam was voluntarily terminated due to concerns about liver safety.<sup>[11]</sup>

Additionally, the designation "H875Y" appeared in the context of a specific mutation in the androgen receptor gene, which is relevant to prostate cancer research.<sup>[12]</sup> This is a genetic

alteration and not a compound that can be administered or compared in different disease models.

Without a clear identification of "**MY-875**" as a distinct research compound or drug, it is not possible to perform the requested comparative analysis. Key information required for such a guide, including its mechanism of action, relevant disease models for testing, comparative experimental data, and associated signaling pathways, is unavailable.

Therefore, the creation of data tables, detailed experimental protocols, and signaling pathway diagrams as specified in the request cannot be fulfilled. Further clarification on the chemical structure or therapeutic target of "**MY-875**" is necessary to proceed with a meaningful comparative analysis.

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